

Sodium Methanesulfinate-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sodium methanesulfinate-d3

Cat. No.: B15553444

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This in-depth technical guide provides a comprehensive overview of the core chemical properties, synthesis, and analytical characterization of **Sodium Methanesulfinate-d3**. Designed for researchers, scientists, and professionals in drug development, this document consolidates essential data, outlines detailed experimental methodologies, and presents logical workflows through clear visualizations.

Core Chemical and Physical Properties

Sodium Methanesulfinate-d3 is the deuterated analogue of sodium methanesulfinate. The incorporation of deuterium isotopes makes it a valuable tool in mechanistic studies, metabolic research, and as an internal standard in analytical chemistry.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Sodium Methanesulfinate-d3** and its non-deuterated counterpart for comparison.

Property	Sodium Methanesulfinate-d3	Sodium Methanesulfinate
Chemical Formula	CD ₃ NaO ₂ S[1][2]	CH ₃ NaO ₂ S[3][4]
Molecular Weight	105.11 g/mol [1][2]	102.09 g/mol [3][5]
CAS Number	2129597-38-0[2][6]	20277-69-4[3][4]
Isotopic Purity	Typically ≥98 atom % D[6][7]	Not Applicable
Melting Point	Data not available; likely similar to the non-deuterated form.	222-226 °C (decomposes)[5][8]
Boiling Point	Data not available	Data not available
Density	Data not available	Data not available
Solubility	Highly soluble in water.[4]	Highly soluble in water.[4]

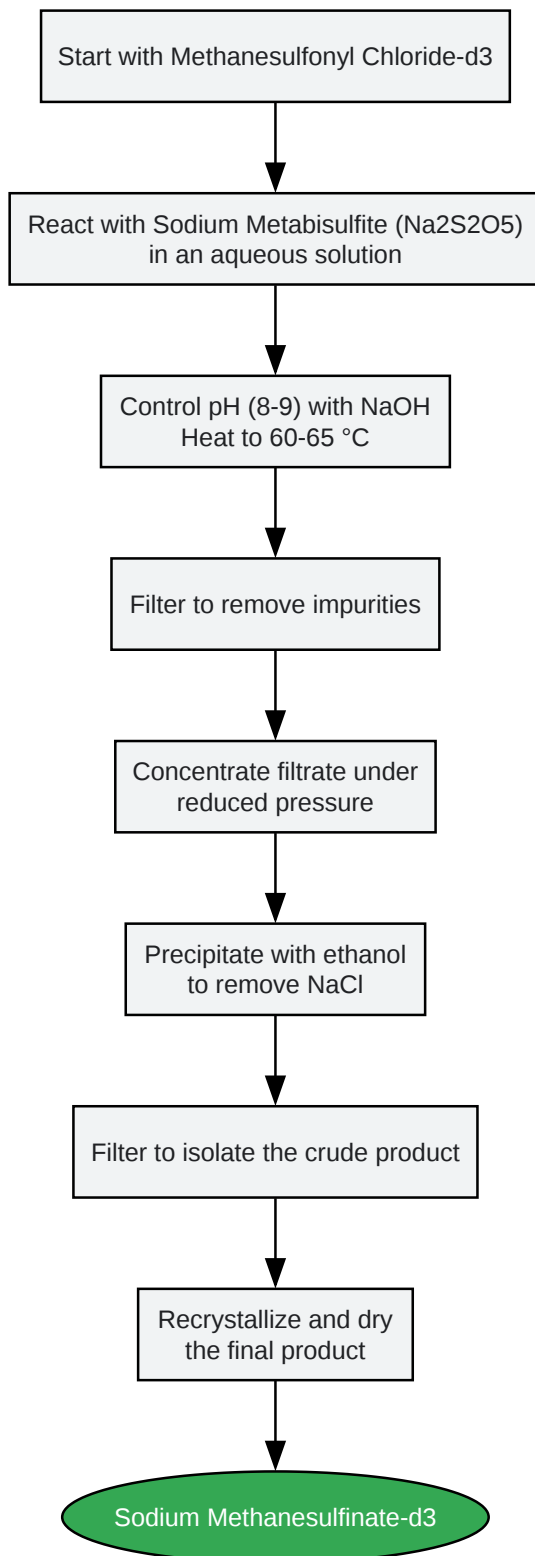
Synthesis and Purification

The synthesis of **Sodium Methanesulfinate-d3** typically involves the use of a deuterated starting material. While specific, detailed protocols for the deuterated compound are proprietary to manufacturers, a general synthetic approach can be inferred from the synthesis of its non-deuterated analogue.

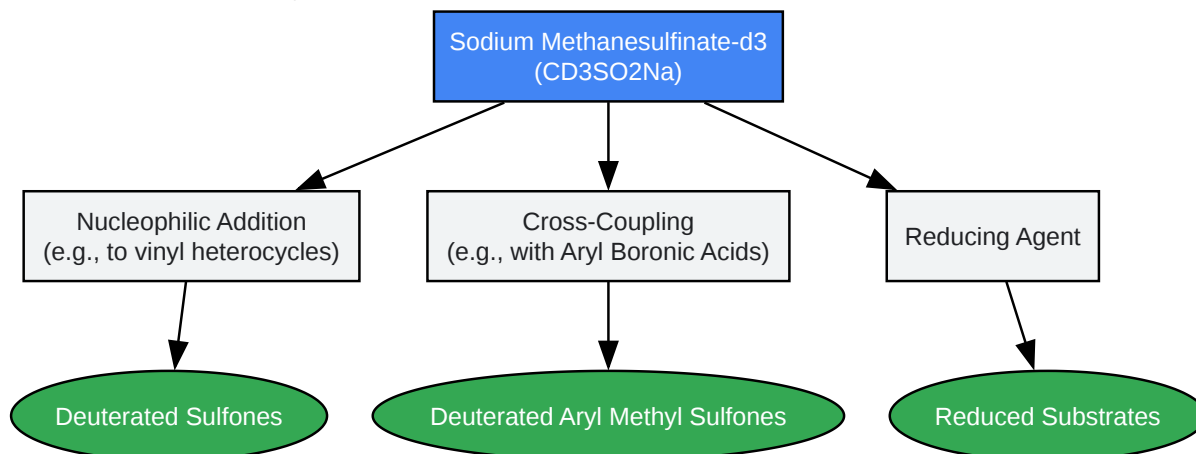
General Synthetic Workflow

The synthesis of sodium methanesulfinate generally involves the reduction of a methanesulfonyl derivative. A common method utilizes sodium metabisulfite as the reducing agent and sulfinating agent.[9]

General Synthesis Workflow for Sodium Methanesulfinate



Key Chemical Reactions of Sodium Methanesulfinate

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